CARM1-IN-1 compound 7g binding affinity IC50 values

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Compound of Interest

Compound Name:	*CARM1-IN-1 hydrochloride*
Cat. No.:	*B1574224*

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Technical Profile: CARM1-IN-1 (Compound 7g)

Selective Inhibition of Arginine Methyltransferase 4[1][2]

Executive Technical Summary

CARM1-IN-1, historically identified as Compound 7g, is a synthetic small molecule belonging to the 3,5-bis(benzylidene)piperidin-4-one class. It was developed to target the enzymatic activity of CARM1 (PRMT4), a type I arginine methyltransferase implicated in transcriptional co-activation and cancer progression (specifically prostate and breast cancers).[1]

Unlike pan-PRMT inhibitors, Compound 7g exhibits a distinct selectivity profile, maintaining efficacy against CARM1 while showing negligible activity against PRMT1 and lysine methyltransferases (HKMTs) such as SET7.[2][3][1][4][5]

- Chemical Name: 1-benzyl-3,5-bis(3-bromo-4-hydroxybenzylidene)piperidin-4-one[6][7]
- Molecular Formula: $C_{26}H_{22}Br_2ClNO_3$ (Hydrochloride salt)[1]
- Primary Application: Chemical probe for validating CARM1-driven transcriptional programs (e.g., PSA promoter modulation).

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Binding Affinity & IC50 Data

The following data summarizes the inhibitory potency of Compound 7g. Note the significant selectivity window (>75-fold) between CARM1 and other related methyltransferases.[2][1]

Target Enzyme	Substrate Used	IC50 Value (μM)	Selectivity Ratio (vs CARM1)
CARM1 (PRMT4)	PABP1 / H3	7.1 – 8.6 μM	1.0 (Reference)
PRMT1	NPL3	> 667 μM	> 77-fold
SET7 (HKMT)	Histone H3	> 667 μM	> 77-fold
G9a (HKMT)	Histone H3	No Inhibition	N/A
Suv39H1	Histone H3	No Inhibition	N/A

> *Analyst Note: While Compound 7g is described as "potent" in early literature (circa 2011), its IC50 in the low micromolar range (8.6 μM) classifies it as a moderate-potency probe by modern drug discovery standards.[1] For contexts requiring nanomolar affinity, second-generation inhibitors (e.g., EZM2302) are often preferred, though Compound 7g remains a critical tool for studying the specific scaffold-binding mechanics of the piperidin-4-one class.*

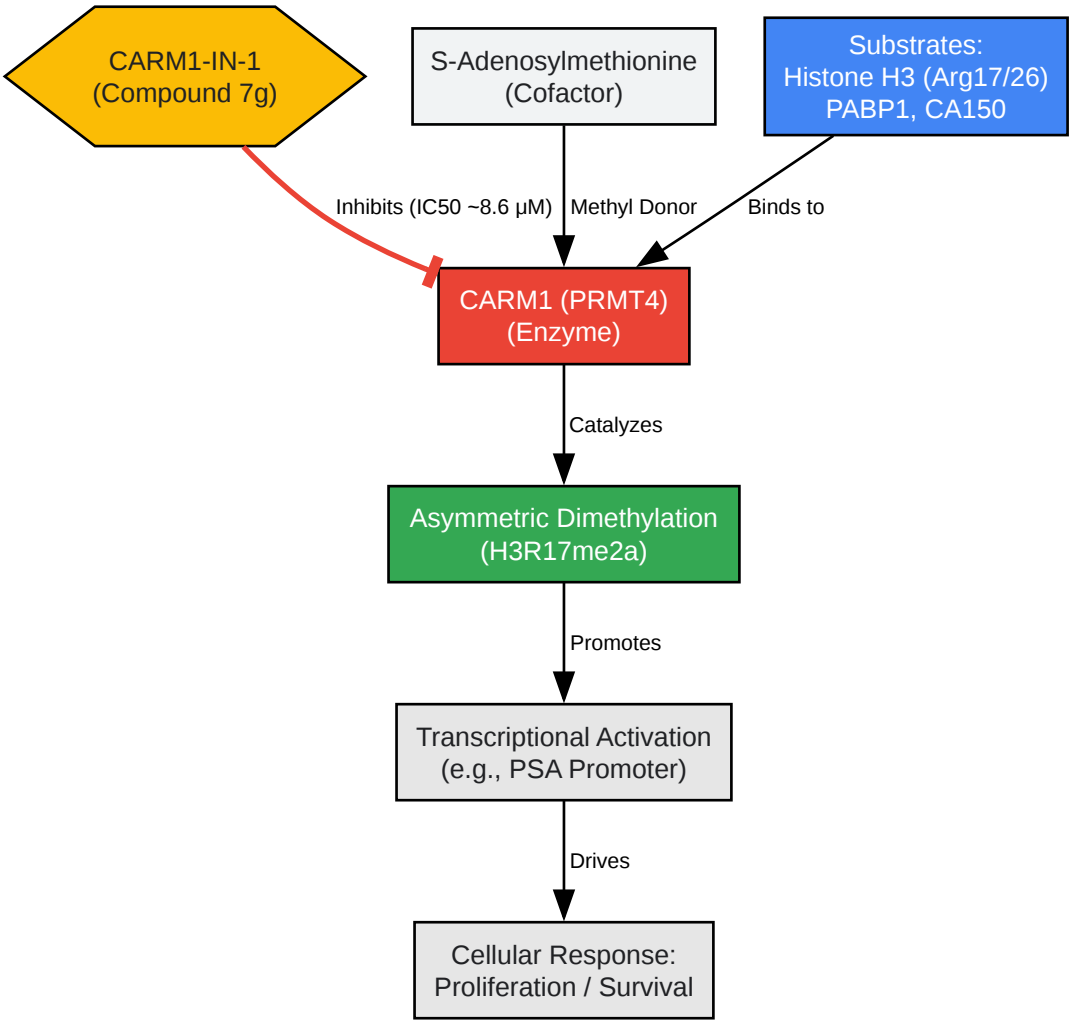
Mechanism of Action & Signaling Pathway

CARM1 functions as a transcriptional co-activator by methylating specific arginine residues on Histone H3 (H3R17me2a, H3R26me2a) and non-histone substrates like PABP1.[1] Compound 7g disrupts this process, leading to the downregulation of downstream oncogenes, including the Prostate-Specific Antigen (PSA).[1]

Pathway Visualization

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The following diagram illustrates the intervention point of CARM1-IN-1 within the chromatin remodeling and transcriptional activation cascade.



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Figure 1: Mechanism of Action.[1] Compound 7g acts as a selective inhibitor, blocking the methylation of H3R17 and PABP1, thereby suppressing CARM1-dependent transcriptional activation.[1]

Experimental Protocol: In Vitro Methylation Assay

To reproduce the IC50 values cited above, the following protocol (adapted from Cheng et al.) is recommended. This assay relies on the transfer of a radiolabeled methyl group from S-adenosylmethionine (SAM) to a substrate.

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Reagents Required[3][9]

- Enzyme: Recombinant human CARM1 (GST-tagged).
- Substrate: Recombinant PABP1 or Histone H3 (1-40 aa peptide).
- Cofactor: S-adenosyl-L-[methyl-^{3}H]methionine (^{3}H-SAM).
- Inhibitor: CARM1-IN-1 (Compound 7g) dissolved in DMSO.[8]
- Buffer: 50 mM Tris-HCl (pH 8.0), 10 mM DTT, 1 mM PMSF.

Step-by-Step Workflow

- Preparation: Dilute Compound 7g in DMSO to prepare a concentration gradient (e.g., 0.1 µM to 100 µM). Maintain final DMSO concentration < 1% to avoid enzyme denaturation.[1]
- Incubation (Pre-treatment): Incubate 200 ng of recombinant CARM1 with the inhibitor in reaction buffer for 15 minutes at 30°C. This allows the compound to equilibrate with the enzyme.
- Reaction Initiation: Add the substrate (2 µg PABP1) and cofactor (0.5 µCi ^{3}H-SAM) to the mixture. Total reaction volume: 30 µL.
- Reaction Phase: Incubate at 30°C for 60 minutes.
- Termination: Stop the reaction by spotting 20 µL of the mixture onto P81 phosphocellulose filter paper.
- Washing: Wash filter papers three times (10 minutes each) with 50 mM $NaHCO_3$ (pH 9.0) to remove unreacted ^{3}H-SAM.
- Quantification: Air dry the filters and measure incorporated radioactivity using a liquid scintillation counter.
- Analysis: Plot CPM (Counts Per Minute) vs. log[Inhibitor]. Fit data to a sigmoidal dose-response equation to calculate IC50.

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Chemical Structure & Properties

The efficacy of Compound 7g is derived from its bis(benzylidene)piperidin-4-one scaffold, which mimics the structural properties of curcuminoids but with enhanced rigidity and specific halogen substitutions (Bromine) that improve hydrophobic interactions within the CARM1 active site.

- Core Scaffold: Piperidin-4-one linker.
- Pharmacophore: 3-bromo-4-hydroxybenzylidene moieties at positions 3 and 5.[6]
- Solubility: Soluble in DMSO (>10 mM).[1] Poor solubility in water; requires carrier for in vivo studies.

References

- Cheng, D., et al. (2011).[2][1][9] "Novel 3,5-Bis(bromohydroxybenzylidene)piperidin-4-ones as Coactivator-Associated Arginine Methyltransferase 1 Inhibitors: Enzyme Selectivity and Cellular Activity." Journal of Medicinal Chemistry, 54(13), 4928–4932.[2][1]
- MedChemExpress. "CARM1-IN-1 Product Datasheet (HY-12759)."
- Selleck Chemicals. "CARM1-IN-1 (Compound 7g) Technical Data."

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Sources

- 1. 3,5-Bis(arylidene)-4-piperidones as potential dengue protease inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CARM1-IN-1| CAS 1020399-49-8|DC Chemicals [dcchemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]

- 5. 所有产品 | Selleck.cn [selleck.cn]
- 6. researchgate.net [researchgate.net]
- 7. pubs.acs.org [pubs.acs.org]
- 8. medchemexpress.com [medchemexpress.com]
- 9. researchgate.net [researchgate.net]
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